

Safeguarding Your Research: A Comprehensive Guide to Handling Nitrothal-isopropyl

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Compound of Interest

Compound Name: **Nitrothal-isopropyl**

Cat. No.: **B166428**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Nitrothal-isopropyl**, including operational and disposal plans, to foster a secure research environment. The following procedural guidance is based on available safety data and established best practices for handling nitro compounds.

Chemical Identifier:

Name	Nitrothal-isopropyl
CAS Number	10552-74-6
Molecular Formula	C14H17NO6
Molecular Weight	295.29

Hazard Identification and Personal Protective Equipment (PPE)

Nitrothal-isopropyl is a nitro compound that requires careful handling due to its potential reactivity and toxicity.^[1] While a comprehensive Safety Data Sheet (SDS) for the pure compound is not readily available, information from various sources indicates several hazards. It is classified as a flammable solid and may cause mild, temporary irritation to the eyes, skin, nose, and throat.^[2] A standard solution of **Nitrothal-isopropyl** is described as a highly

flammable liquid and vapor that is harmful if swallowed and causes serious eye irritation.[\[3\]](#) It is also considered toxic to aquatic life.[\[4\]](#)

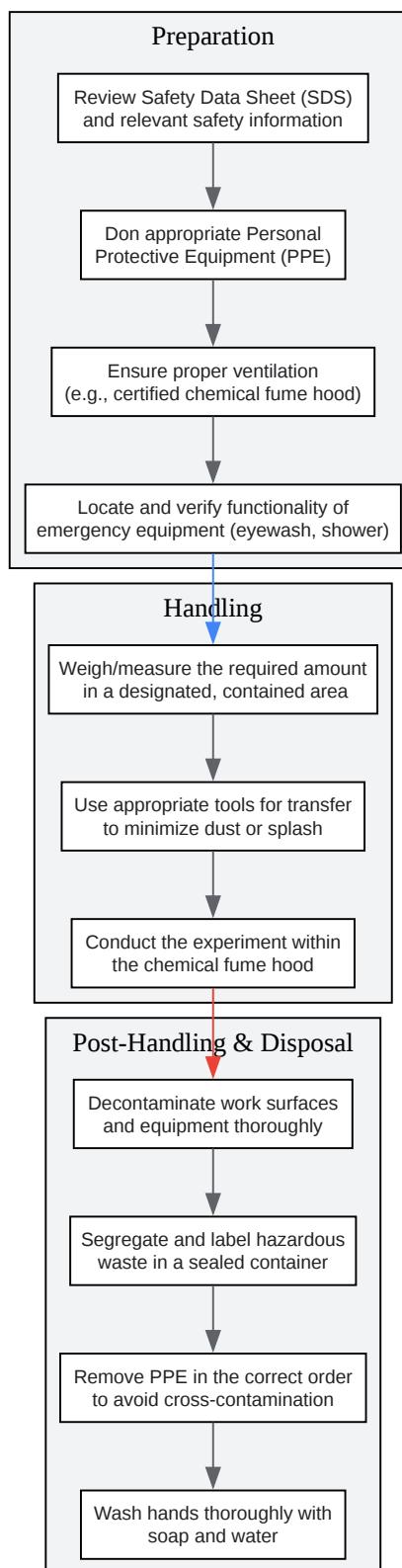
Due to the presence of the nitro group, it may exhibit explosive properties under certain conditions.[\[1\]](#) Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are required at a minimum. A face shield should be worn when there is a splash hazard. [5][6]	To protect against splashes that can cause serious eye irritation. [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) are required. [7] Always inspect gloves prior to use. [6]	To prevent skin contact and potential irritation. [2]
Skin and Body Protection	A flame-retardant lab coat should be worn and fully buttoned. [6] Long pants and closed-toe shoes are mandatory. For tasks with a higher risk of splashing, a chemical-resistant apron should be used. [8]	To protect the skin from potential splashes and contact.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [5] If ventilation is inadequate or exposure limits are exceeded, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used. [4][6][7]	To prevent inhalation of vapors, which may cause respiratory tract irritation. [4]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **Nitrothal-isopropyl**. The following workflow outlines the key steps from preparation to post-handling procedures.



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Caption: Workflow for Safe Handling of **Nitrothal-isopropyl**.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical to minimize harm.

Emergency Response Plan:

Situation	Immediate Actions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [4] [9] Remove contact lenses if present and easy to do. [9] Seek immediate medical attention. [10]
Skin Contact	Remove contaminated clothing. [4] Immediately wash the affected skin with soap and plenty of water. [4] [9] If irritation persists, seek medical attention. [10]
Inhalation	Move the person to fresh air. [10] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. [11]
Ingestion	Do NOT induce vomiting. [9] Rinse mouth with water. [4] [10] Never give anything by mouth to an unconscious person. [9] Call a physician or poison control center immediately. [9] [10]
Spill	For minor spills within a fume hood, use an absorbent material to contain the spill. [8] For larger spills, evacuate the area and turn off all ignition sources. [12] Prevent the spill from entering drains. [12] Contact your institution's environmental health and safety department for cleanup.

Disposal Plan

Proper disposal of **Nitrothal-isopropyl** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Guidelines:

Waste Type	Disposal Procedure
Unused Nitrothal-isopropyl	Dispose of as hazardous waste in accordance with local, state, and federal regulations. [5] Do not dispose of down the drain or in regular trash. [13]
Contaminated Materials (e.g., gloves, absorbent pads)	Collect in a sealed, properly labeled hazardous waste container. [13] The container should be compatible with the chemical. [13]
Empty Containers	Empty containers may retain product residue and should be treated as hazardous waste. [5] Do not reuse empty containers. [5] Follow institutional guidelines for rinsing and disposal of empty chemical containers.

It is the responsibility of the researcher to be familiar with and adhere to their institution's specific hazardous waste management policies.[\[13\]](#) When in doubt, consult your institution's environmental health and safety office.

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